

A Technical Guide to the Physical Properties of 1,1-Diphenylethanol

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Compound of Interest

Compound Name: 1,1-Diphenylethanol

Cat. No.: B1581894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1,1-Diphenylethanol** (CAS No. 599-67-7), a tertiary alcohol utilized in organic synthesis. The information presented is intended to support laboratory research, chemical process development, and quality control efforts.

Core Physical Properties

1,1-Diphenylethanol is a white to off-white crystalline powder or needles at room temperature. [1] It possesses a characteristic aromatic odor. [2] Proper storage involves keeping it in a cool, dry, and well-ventilated area, sealed from moisture and away from direct sunlight. [2]

Quantitative Physical Data

The key physical properties of **1,1-Diphenylethanol** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Formula	C ₁₄ H ₁₄ O	-	[2]
Molecular Weight	198.26	g/mol	[2]
Melting Point	76 - 81	°C	[2][3]
Boiling Point	155	°C	at 12 mmHg[4]
	328.2	°C	at 760 mmHg[5]
Density	1.0074 - 1.099	g/cm ³	Estimates vary by source[2][5]
Refractive Index	1.5381 - 1.581	-	Estimates vary by source[5]
Flash Point	141.4	°C	[5][6]
Vapor Pressure	7.79E-05	mmHg	at 25°C[5][6]
pKa	13.61 ± 0.29	-	Predicted[1][7]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and chloroform.	-	[2]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of solid organic compounds like **1,1-Diphenylethanol**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity. For a pure crystalline solid, the melting range is typically sharp (0.5-1.0°C). Impurities tend to depress the melting point and broaden the range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **1,1-Diphenylethanol** is finely powdered using a mortar and pestle.[8]
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample until a small amount (1-2 mm in height) is packed into the sealed end.[6]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8] This assembly is then placed in the heating block of a melting point apparatus or immersed in the oil of a Thiele tube.
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.[8]
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. This T1-T2 range is the melting point range.[6]
- Verification: For accuracy, the determination should be repeated at least twice with fresh samples, and the results should be consistent.

Boiling Point Determination (Thiele Tube Method at Reduced Pressure)

Given that **1,1-Diphenylethanol** has a high boiling point at atmospheric pressure and one of its reported boiling points is at reduced pressure, this method is appropriate.

Apparatus:

- Thiele tube

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Vacuum source

Procedure:

- **Sample Preparation:** Approximately 0.5 mL of molten **1,1-Diphenylethanol** is placed into a small test tube.
- **Capillary Insertion:** A capillary tube is placed, open-end down, into the test tube containing the sample.
- **Assembly:** The test tube is attached to a thermometer, which is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating under Vacuum:** The side arm of the Thiele tube is connected to a vacuum source to achieve the desired pressure (e.g., 12 mmHg). The side arm is then gently and uniformly heated.
- **Observation:** Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat is then removed.
- **Measurement:** The temperature is recorded at the precise moment the bubbling stops and the liquid is drawn back into the capillary tube. This temperature is the boiling point at the recorded pressure.

Density Determination (Liquid Displacement Method)

This method determines the volume of an irregularly shaped solid by measuring the volume of liquid it displaces.

Apparatus:

- Analytical balance
- Graduated cylinder
- A liquid in which **1,1-Diphenylethanol** is insoluble (e.g., water, verifying insolubility first)

Procedure:

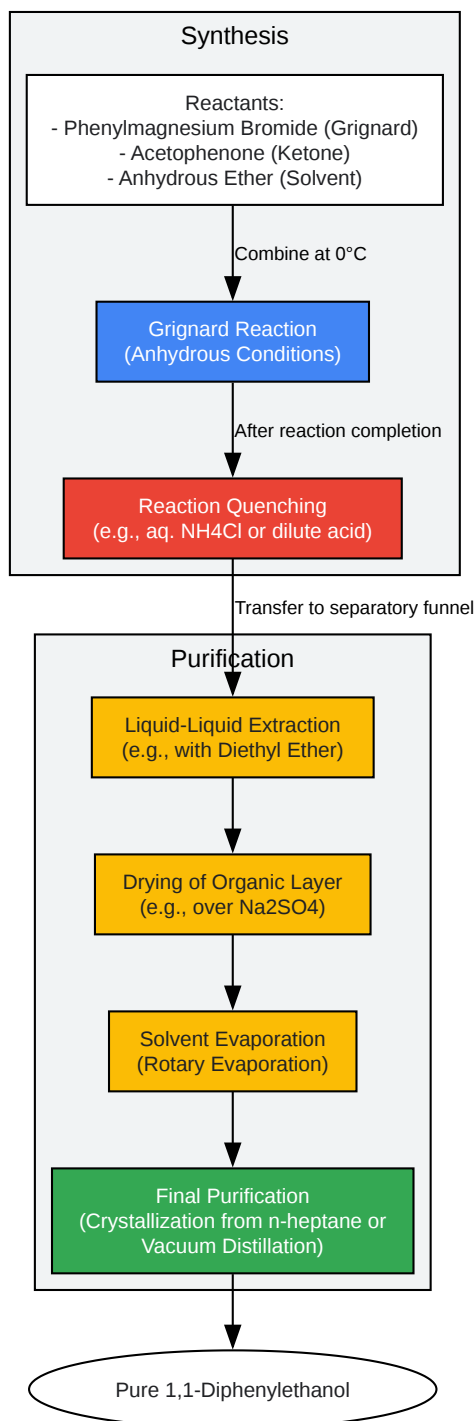
- Mass Measurement: A sample of **1,1-Diphenylethanol** crystals is weighed on an analytical balance to determine its mass.
- Initial Volume: A known volume of the displacement liquid is measured into a graduated cylinder. This is the initial volume.
- Displacement: The weighed solid sample is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.
- Final Volume: The new volume of the liquid in the graduated cylinder is recorded.
- Calculation: The volume of the solid is the final volume minus the initial volume. The density is then calculated by dividing the mass of the solid by its determined volume.

Visualizations

Synthesis and Purification Workflow for **1,1-Diphenylethanol**

The following diagram illustrates a typical Grignard reaction workflow for the synthesis of **1,1-Diphenylethanol**, followed by a purification step. This process involves the reaction of a Grignard reagent with a ketone, followed by workup and purification.

General Workflow: Synthesis and Purification of 1,1-Diphenylethanol

[Click to download full resolution via product page](#)Caption: Synthesis and purification workflow for **1,1-Diphenylethanol**.

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